

tips for consistent and reproducible results with Perimed instruments

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Compound of Interest

Compound Name: **Perimed**
Cat. No.: **B050059**

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Technical Support Center: Perimed Instruments

Welcome to the Technical Support Center for **Perimed** instruments. This guide is designed for researchers, scientists, and drug development professionals to ensure consistent and reproducible results with your **Perimed** systems. Here you will find troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: How often should I calibrate my **Perimed** laser Doppler probe?

Regular calibration is crucial for maintaining the accuracy and comparability of your measurements over time.^[1] It is recommended to verify the calibration of your laser Doppler probes at least once every six weeks.^[1] Additionally, you should always verify the calibration of new probes before their first use.^[1]

Q2: What is a "motility standard" and why is it important for calibration?

The motility standard is a colloidal suspension of polystyrene particles with a known diffusion coefficient.^{[2][3]} When you immerse the laser Doppler probe into this suspension, the instrument measures the Brownian motion of the particles, which provides a standardized perfusion value.^{[2][4][5]} This two-point calibration, which also includes an automatic zeroing, ensures that different instruments and probes produce accurate and comparable results.^{[4][5]}

The Periflux 1001 Motility Standard, for example, is designed to produce a value of $250 \pm 5\%$ PU at 22°C .^[4]

Q3: What is the expected lifetime of a **Perimed** laser Doppler probe and the instrument itself?

Perimed laser Doppler probes have an expected lifetime of 36 months (3 years), while the instruments have a lifetime of 10 years.^{[6][7][8]} To ensure the integrity of your measurements, it is recommended to replace probes once they reach the end of their lifespan.^[6] The warranty period for instruments is 24 months and 12 months for laser Doppler probes.^{[7][8]}

Q4: What could cause artifacts in my laser Doppler measurements?

Movement of the probe cable or temporary changes in the distance between the probe tip and the tissue can introduce artifacts.^[4] With a short time constant (0.03 or 0.2), these artifacts typically appear as easily recognizable upward spikes of short duration.^[4] However, with a longer time constant, these artifacts can be integrated into the curve, leading to an apparent increase in the basal perfusion level.^[4] If you suspect this, switch to a shorter time constant to check for heart-synchronous pulsation.^[4]

Troubleshooting Guides

Issue 1: Inconsistent or non-reproducible readings between experiments.

Potential Cause	Troubleshooting Step	Expected Outcome
Probe Calibration Drift	Perform a calibration check using the motility standard as per the recommended schedule (at least every six weeks).[1]	The instrument should read within the acceptable margin of the motility standard's known value.
Probe Placement Variability	Ensure consistent probe placement and pressure on the tissue for each measurement. Use a probe holder if necessary.	Reduced variability in baseline perfusion values across different experiments.
Environmental Factors	Maintain a stable ambient temperature and minimize vibrations in the experimental area.	Consistent baseline readings that are not influenced by external environmental changes.
Probe Cable Movement	Secure the probe cable to prevent movement during data acquisition.[4]	Elimination of sharp spikes or sudden shifts in the perfusion signal.
Physiological Variability	Allow the subject to acclimatize to the experimental environment for a sufficient period before starting measurements to ensure a stable baseline.	A stable physiological baseline, leading to more reliable responses to stimuli.

Issue 2: The software is not detecting the instrument or probe.

Potential Cause	Troubleshooting Step	Expected Outcome
Loose Connection	Check that all cables between the instrument, probe, and computer are securely connected.	The software recognizes the instrument and connected probes.
Incorrect Software Configuration	Verify that the correct instrument and probe are selected in the software settings.	The software displays the correct instrument and probe information and is ready for measurement.
Driver Issue	Ensure that the necessary drivers for the Perimed instrument are correctly installed on the computer. Reinstall the drivers if necessary.	The computer's operating system recognizes the instrument, allowing the software to connect.
Software Glitch	Restart the Perimed software and the computer.	A fresh start for the software and system can resolve temporary communication issues.
Hardware Malfunction	If the issue persists after trying all the above steps, contact Perimed support for assistance as there may be a hardware issue with the instrument or probe. ^{[7][8]}	Professional diagnosis and resolution of the hardware problem.

Experimental Protocols

Protocol 1: Laser Doppler Probe Calibration Check

This protocol outlines the steps for checking the calibration of a **Perimed** laser Doppler probe using a motility standard.

Materials:

- **Perimed** instrument (e.g., PeriFlux 6000)
- Laser Doppler probe to be calibrated
- Motility Standard (e.g., PF1001)
- Glass container
- Lint-free cloth

Procedure:

- Turn on the **Perimed** instrument and allow it to warm up for at least 5 minutes.[9]
- Navigate to the calibration check menu on your instrument (e.g., MENU|Maintenance|PF6010 Check Calibration).[9]
- Select the functional unit(s) to be checked.[9]
- Verify that the serial number of the connected probe matches the serial number displayed in the dialog.[9]
- Gently shake the bottle of motility standard.[9]
- Carefully fill the glass container with the motility standard, avoiding the formation of bubbles. [9]
- Place the container on a vibration-free surface.[9]
- Immerse the probe tip approximately 5 mm into the motility standard.[9]
- Gently tap the probe to remove any potential air bubbles from the tip.[9]
- Initiate the calibration check procedure on the instrument.
- The instrument will display the measured perfusion value. Compare this to the expected value of the motility standard (e.g., $250 \pm 5\%$ PU for PF1001).[4]
- If the measured value is outside the acceptable range, a full calibration may be necessary.

Protocol 2: Post-Occlusive Reactive Hyperemia (PORH) Measurement

This protocol describes a non-invasive method to assess microvascular function.

Materials:

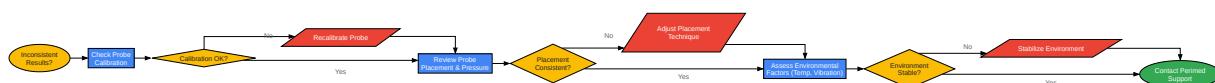
- **Perimed** laser Doppler system (e.g., PeriFlux 6000)
- Laser Doppler probe
- Blood pressure cuff
- Pressure Unit (e.g., PF5050)

Procedure:

- Position the subject comfortably and allow them to rest for at least 15-20 minutes to reach a stable baseline.
- Attach the laser Doppler probe to the measurement site (e.g., forearm) using a double-sided adhesive tape strip.
- Place the blood pressure cuff proximal to the measurement site (e.g., on the upper arm).
- Record a stable baseline blood perfusion for 2-3 minutes.
- Inflate the blood pressure cuff to a suprasystolic pressure (typically 30-50 mmHg above the systolic blood pressure) to induce occlusion. The typical occlusion time for a PORH exam is around 5 minutes.[\[10\]](#)
- Maintain the occlusion for the predetermined duration.
- Rapidly deflate the cuff to release the occlusion.
- Continue recording the blood perfusion for several minutes to capture the hyperemic response and the return to baseline.[\[10\]](#)

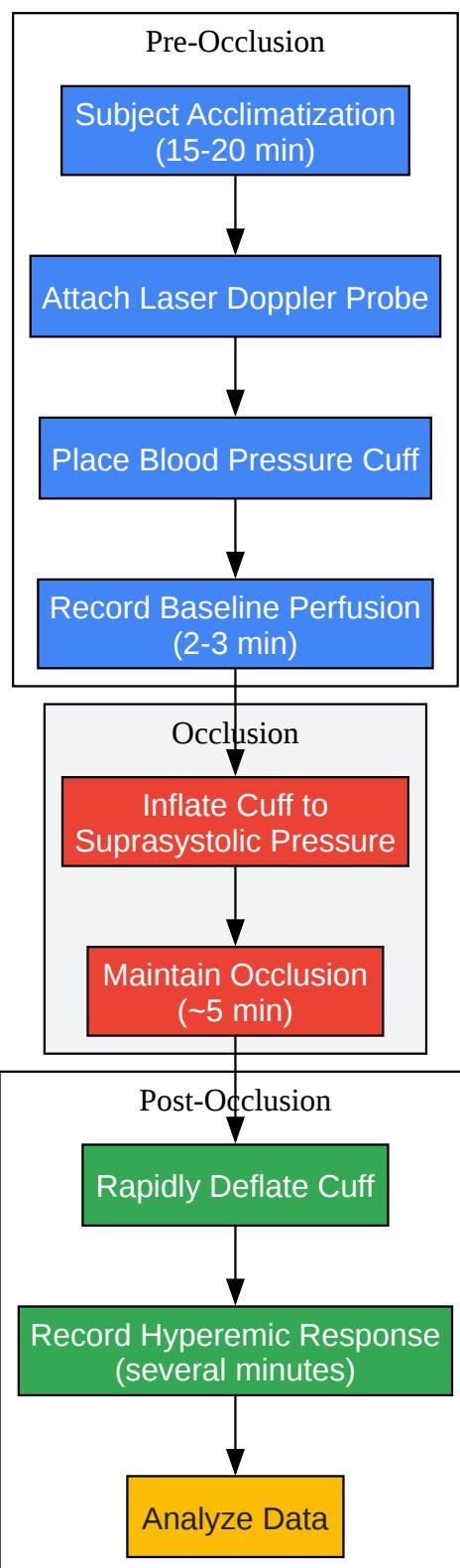
- Analyze the resulting data, focusing on parameters such as the peak perfusion during hyperemia and the time to reach peak perfusion.

Visualizations



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Caption: Troubleshooting workflow for inconsistent results.



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Caption: Post-Occlusive Reactive Hyperemia workflow.

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